

Nylon 6/12 chemical structure and synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nylon 6/12

Cat. No.: B3422588

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure and Synthesis of Nylon 6/12

This technical guide provides a comprehensive overview of the chemical structure and synthesis of **Nylon 6/12**, a high-performance thermoplastic polyamide. The information is intended for researchers, scientists, and drug development professionals who are interested in the synthesis, characterization, and application of this versatile polymer.

Chemical Structure of Nylon 6/12

Nylon 6/12, also known as Polyamide 6/12 (PA 6/12), is a semi-crystalline thermoplastic. The numerical designation "6,12" in its name refers to the number of carbon atoms in the respective monomers from which it is synthesized.^[1] Specifically, it is produced from the polycondensation of hexamethylenediamine, a diamine containing six carbon atoms, and dodecanedioic acid, a diacid containing twelve carbon atoms.^{[1][2]}

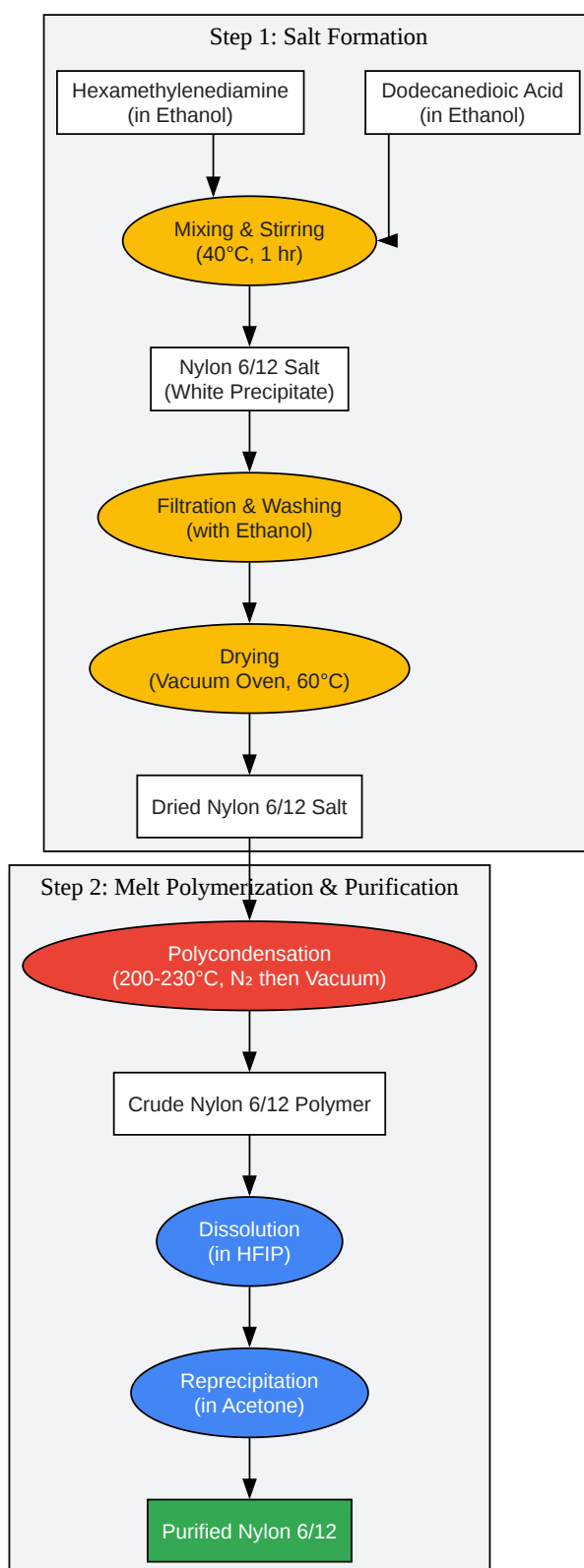
The repeating unit of the **Nylon 6/12** polymer chain consists of a hexamethylenediamine residue and a dodecanedioic acid residue linked by an amide bond (-CO-NH-). The chemical structure features a greater number of carbon atoms separating the amide groups compared to more common nylons like Nylon 6 or Nylon 6/6.^[2] This structural characteristic is responsible for one of its most valued properties: low moisture absorption.^{[2][3]} The reduced concentration of amide groups leads to less hydrogen bonding with water molecules, resulting in excellent dimensional stability and retention of physical properties in humid environments.^{[2][3]} The molecular formula for the repeating unit of **Nylon 6/12** is $C_{18}H_{34}N_2O_2$.

Synthesis of Nylon 6/12

The most common and effective method for synthesizing high-molecular-weight **Nylon 6/12** is through a two-step melt polymerization process.^[1] This process involves the initial formation of a nylon salt, followed by a polycondensation reaction at elevated temperatures under vacuum.
^[1]

Synthesis Workflow

The overall workflow for the synthesis of **Nylon 6/12** can be visualized as a two-stage process, starting from the constituent monomers and culminating in the purified polymer.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **Nylon 6/12**.

Detailed Experimental Protocol

This protocol is based on the melt polymerization method.[\[1\]](#)[\[4\]](#)

Step 1: **Nylon 6/12** Salt Formation

- In a beaker, dissolve 7.5×10^{-3} mol of hexamethylenediamine in 15 mL of ethanol.
- In a separate beaker, dissolve 7.52×10^{-3} mol of dodecanedioic acid in 15 mL of ethanol at 40°C with vigorous stirring.[\[1\]](#)[\[4\]](#)
- Slowly add the warm dodecanedioic acid solution to the hexamethylenediamine solution while maintaining vigorous stirring. A white precipitate of the **Nylon 6/12** salt will form immediately.[\[1\]](#)
- Continue to stir the mixture for 1 hour to ensure the reaction goes to completion.[\[1\]](#)
- Filter the resulting salt precipitate and wash it thoroughly with ethanol to remove any unreacted monomers.[\[1\]](#)
- Dry the washed salt in a vacuum oven at 60°C overnight.[\[1\]](#)

Step 2: Melt Polymerization

- Place the dried **Nylon 6/12** salt into a glass reactor suitable for high-temperature polymerization.
- Purge the reactor with an inert gas, such as nitrogen, for 15 minutes to remove all oxygen.[\[1\]](#)
- Heat the reactor to 200°C and maintain this temperature for 15 minutes under a continuous nitrogen flow.[\[1\]](#)[\[4\]](#)
- Increase the temperature to 230°C and hold for 3 hours, still under a nitrogen atmosphere.[\[1\]](#)[\[4\]](#)
- Apply a vacuum to the reactor and continue heating at 230°C for an additional 3 hours. This step is crucial for removing the water produced during condensation, which drives the polymerization reaction to achieve a high molecular weight.[\[1\]](#)[\[4\]](#)

- Cool the reactor to room temperature under a nitrogen atmosphere. The product will be a solid mass of **Nylon 6/12** polymer.[\[1\]](#)

Step 3: Purification

- Dissolve the synthesized polymer in a minimal amount of a suitable solvent, such as hexafluoro-iso-propanol (HFIP).[\[1\]](#)[\[4\]](#)
- Reprecipitate the polymer by slowly adding the solution to a large volume of a non-solvent, like acetone, with constant stirring.[\[1\]](#)[\[4\]](#)
- Filter the purified polymer and dry it in a vacuum oven at 100°C for 24 hours to remove any residual solvent.[\[4\]](#)

Properties of Nylon 6/12

Nylon 6/12 exhibits a unique combination of properties that make it suitable for high-performance applications where low moisture absorption, chemical resistance, and dimensional stability are critical.[\[1\]](#)[\[2\]](#)

Quantitative Data Summary

The table below summarizes the key physical, mechanical, and thermal properties of **Nylon 6/12**.

Property	Value
Density	1.06 g/cm ³
Melting Point	213 - 218 °C
Water Absorption (24h)	0.25%
Tensile Strength	51 MPa
Flexural Modulus	1.4 GPa
Elongation at Break	300%
Heat Deflection Temperature (at 1.8 MPa)	80 °C

Data sourced from BenchChem and NIH reports.[1][4]

Applications

The distinct properties of **Nylon 6/12** make it a material of choice in various fields:

- Automotive: Used for fuel lines, tubing, and connectors due to its excellent chemical resistance and durability.[1]
- Industrial: Employed in the manufacturing of gears, bearings, and bushings where low friction and high wear resistance are required.[1]
- Electronics: Its good dielectric properties make it suitable for cable sheathing and electrical insulators.[1]
- Consumer Goods: Commonly found in filaments for toothbrushes and specialty brushes, as well as in specialty fabrics.[1]
- Medical: The biocompatibility and processability of **Nylon 6/12** show potential for its use in medical devices and drug delivery systems, although specific medical-grade certifications are necessary for such applications.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Nycoa and Nylons 6,10 and 6,12 — NYCOA [nycoa.com]
- 3. azom.com [azom.com]
- 4. Ferroelectric performance of nylons 6-12, 10-12, 11-12, and 12-12 - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Nylon 6/12 chemical structure and synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3422588#nylon-6-12-chemical-structure-and-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com